

Personal protective equipment for handling 2-Bromo-5-fluorobenzonitrile

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Compound of Interest

Compound Name: 2-Bromo-5-fluorobenzonitrile

Cat. No.: B041413

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Essential Safety and Handling Guide for 2-Bromo-5-fluorobenzonitrile

This guide provides crucial safety and logistical information for the handling and disposal of **2-Bromo-5-fluorobenzonitrile**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Chemical-Specific Hazards: **2-Bromo-5-fluorobenzonitrile** is a compound that poses several health risks. It is harmful if swallowed, inhaled, or comes into contact with skin.^{[1][2][3][4]} It is also known to cause skin and serious eye irritation and may lead to respiratory irritation.^{[3][4][5]} The substance is a combustible solid.^[2]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to minimize exposure. The following table summarizes the recommended PPE for handling **2-Bromo-5-fluorobenzonitrile**.

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles compliant with standards such as EN166 (EU) or ANSI Z.87.1 (US) are required. [1] [6] A face shield should be worn over goggles when there is a risk of splashing. [7]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. [7] [8] Gloves should be inspected for any damage before use and replaced immediately if contaminated. [1] [8]
Body Protection	Laboratory Coat	A standard laboratory coat should be worn and kept fully buttoned to protect against skin contact. [6] [7]
Respiratory Protection	Respirator (if needed)	All work should be performed in a well-ventilated area, ideally within a chemical fume hood. [1] [7] If ventilation is inadequate, a NIOSH-approved respirator, such as an N95 dust mask for solids, is necessary. [2]

Operational and Disposal Plans

Engineering Controls:

- Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood, particularly when dust or aerosols may be generated.[\[1\]](#)[\[7\]](#)

- Ensure that safety showers and eyewash stations are readily accessible near the workstation.[6]

Handling Protocol:

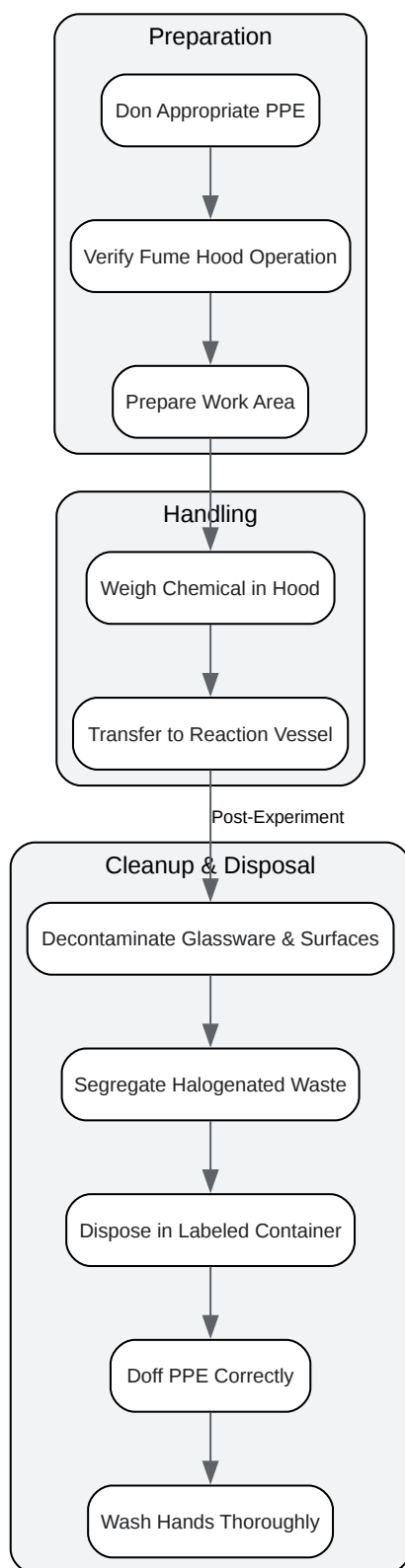
- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare the workspace within an operational chemical fume hood.
- Manipulation: To minimize inhalation risk, conduct all weighing and transferring of the compound inside the fume hood.[8] Use a spatula to handle the solid and avoid creating dust.[1][3]
- Storage: Store **2-Bromo-5-fluorobenzonitrile** in a cool, dry, and well-ventilated location.[1][6] Keep the container tightly sealed when not in use.[1][3]

Spill Management: In the event of a small spill, use an inert absorbent material like sand or vermiculite to contain it.[9] Carefully sweep the absorbed material into a sealed and labeled container for hazardous waste disposal.

Disposal Protocol:

- Waste Segregation: This compound is classified as a halogenated organic waste.[9][10] It is critical to collect it separately from non-halogenated waste.[9][11]
- Liquid Waste: Any solutions containing **2-Bromo-5-fluorobenzonitrile** must be collected in a designated, labeled hazardous waste container for halogenated organic liquids.[8]
- Solid Waste: All contaminated materials, including gloves, filter paper, and absorbent materials, should be placed in a designated container for solid hazardous waste.[12]
- Final Disposal: All waste must be disposed of through a licensed hazardous waste disposal facility, adhering to all local, state, and federal regulations.[1][3][6] Never pour this chemical or its waste down the drain.[7][9]

Experimental Workflow



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Caption: Workflow for Safely Handling **2-Bromo-5-fluorobenzonitrile**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-5-fluorobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b041413#personal-protective-equipment-for-handling-2-bromo-5-fluorobenzonitrile\]](https://www.benchchem.com/product/b041413#personal-protective-equipment-for-handling-2-bromo-5-fluorobenzonitrile)

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